

2-Chloropropyldimethylamine hydrochloride

IUPAC name

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloropropyldimethylamine

CAS No.: 108-14-5

Cat. No.: B090650

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An In-Depth Technical Guide to 2-Chloro-N,N-dimethylpropan-1-amine Hydrochloride

Introduction

2-Chloro-N,N-dimethylpropan-1-amine hydrochloride is a crucial bifunctional organic compound, serving as a cornerstone intermediate in the synthesis of a wide array of fine chemicals and active pharmaceutical ingredients (APIs).^[1] Its structure, featuring both a reactive chloroalkyl group and a tertiary amine, makes it a versatile building block for introducing the dimethylaminopropyl moiety into larger molecules through processes like alkylation.^{[1][2][3]} This guide, intended for researchers, chemists, and professionals in drug development, provides a comprehensive technical overview of its nomenclature, properties, synthesis, reactivity, analytical methods, and safety protocols, grounded in established scientific principles and practices.

Nomenclature and Chemical Identification

The precise identification of chemical entities is paramount for regulatory compliance, safety, and scientific reproducibility. The International Union of Pure and Applied Chemistry (IUPAC)

name for this compound is 2-chloro-N,N-dimethylpropan-1-amine;hydrochloride.[4] However, it is widely known in commercial and research settings by several synonyms.

Identifier	Value
IUPAC Name	2-chloro-N,N-dimethylpropan-1-amine;hydrochloride[4]
CAS Number	4584-49-0[4][5]
Molecular Formula	C ₅ H ₁₃ Cl ₂ N (or C ₅ H ₁₂ ClN·HCl)[2][6]
Molecular Weight	158.07 g/mol [2][7]
Common Synonyms	2-Dimethylaminoisopropyl chloride hydrochloride[5][6], 2-Chloro-N,N-dimethylpropylamine hydrochloride[2][5][7], (2-Chloropropyl)dimethylamine hydrochloride[4], DMIC[5], DMCPA-HCl[1]
EC Number	224-971-7[4]
UNII	AO9WB15SNZ[4][5]

Physicochemical Properties

Understanding the physical and chemical properties of a reagent is critical for designing synthetic routes, ensuring proper storage, and safe handling. 2-Chloro-N,N-dimethylpropan-1-amine hydrochloride is a stable, crystalline solid under standard conditions.

Property	Value
Appearance	White to off-white or light cream crystalline powder/chunky solid.[4][5][6]
Melting Point	187–194 °C[5]
Solubility	Highly soluble in water (approx. 2000 g/L at 20 °C); soluble in polar organic solvents like alcohols.[5][6]
pH	5-6 (500 g/L aqueous solution at 20 °C)[5]
Stability	Hygroscopic; sensitive to moisture.[4][5][6] Stable under recommended storage conditions.
Reactivity	Incompatible with strong oxidizing agents.[4][5] As an amine salt, it undergoes exothermic neutralization reactions with bases.[4]

Synthesis and Manufacturing

The most common and well-documented laboratory-scale synthesis involves the chlorination of the precursor alcohol, 1-dimethylamino-2-propanol, using a chlorinating agent such as thionyl chloride (SOCl₂).[2][5][8] This method provides a high yield of the desired hydrochloride salt directly.

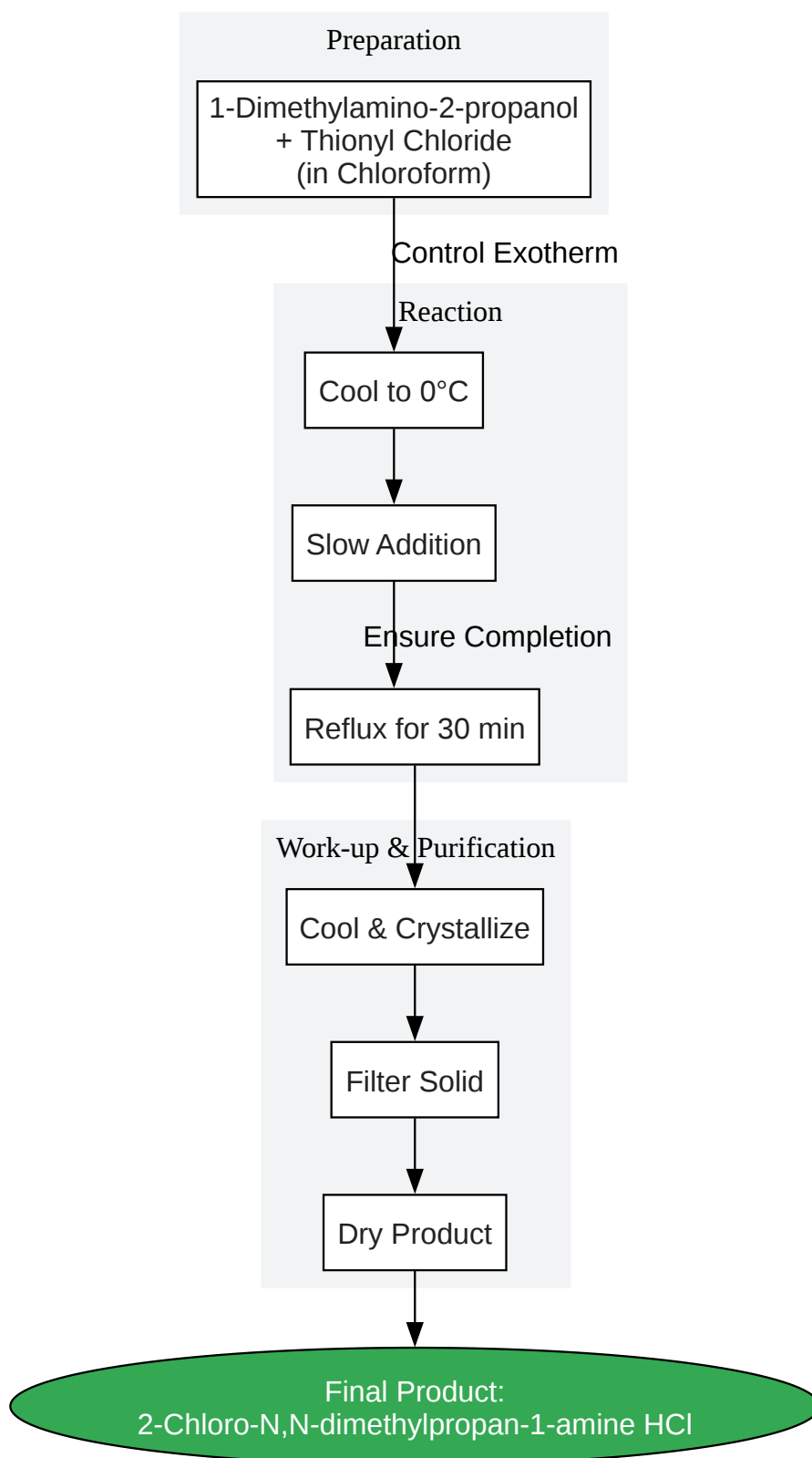
Protocol 3.1: Laboratory-Scale Synthesis

This protocol is adapted from the procedure described by Schultz and Sprague (1948).[5]

Experimental Rationale: The reaction utilizes thionyl chloride to convert the hydroxyl group of the amino alcohol into a good leaving group, which is then displaced by the chloride ion. The reaction is performed in a non-polar solvent like chloroform. Cooling the initial mixture is crucial to control the highly exothermic reaction between the amine and thionyl chloride. The final reflux ensures the reaction goes to completion.

Step-by-Step Methodology:

- **Preparation:** In a three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a reflux condenser connected to a gas trap (to neutralize evolved HCl and SO₂), dissolve 1-dimethylamino-2-propanol (e.g., 3.77 g) in chloroform (10 mL).
- **Cooling:** Cool the solution to 0 °C in an ice bath with continuous stirring. This mitigates the initial exothermic reaction.
- **Addition of Thionyl Chloride:** Prepare a solution of freshly distilled thionyl chloride (e.g., 5.72 g) in chloroform (2 mL). Add this solution dropwise to the cooled amino alcohol solution via the dropping funnel.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature over approximately 30 minutes.
- **Reflux:** Heat the mixture to reflux and maintain for 30 minutes.^[8] The precipitated material should redissolve upon heating. The product will begin to crystallize from the boiling solvent.
- **Isolation and Purification:** Cool the reaction mixture. The product will precipitate. Dilute the mixture with diethyl ether to enhance precipitation and filter the solid product.
- **Drying:** Dry the collected solid, 1-dimethylamino-2-chloropropane hydrochloride, to yield the final product (typical yield: ~95%).^[5] Recrystallization can be performed for higher purity.



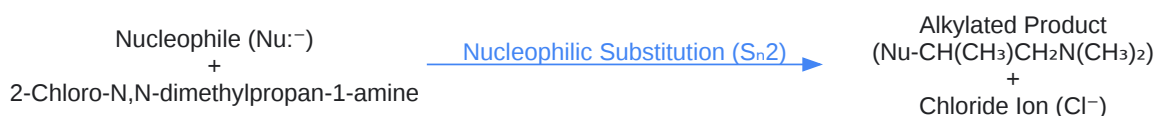
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Caption: Workflow for the laboratory synthesis of 2-Chloro-N,N-dimethylpropan-1-amine HCl.

Industrial manufacturing may employ alternative routes, such as the reaction of chloropropene with dimethylamine followed by hydrochlorination, to optimize cost and scale.[6][9]

Chemical Reactivity and Core Applications

The synthetic utility of 2-Chloro-N,N-dimethylpropan-1-amine hydrochloride stems from its nature as an alkylating agent.[3] The carbon atom bonded to the chlorine is electrophilic and susceptible to nucleophilic attack, making it an excellent reagent for introducing the $\text{CH}(\text{CH}_3)\text{CH}_2\text{N}(\text{CH}_3)_2$ group.



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Caption: General reactivity pathway for 2-Chloro-N,N-dimethylpropan-1-amine HCl.

Pharmaceutical Synthesis

The primary application of this compound is as a key intermediate in the pharmaceutical industry.[3][10] It is a foundational component for synthesizing a diverse range of APIs across multiple therapeutic classes.

Therapeutic Class	Example API Synthesized
Antipsychotics	Chlorpromazine[5]
Antidepressants	Doxepin hydrochloride[5]
Opioid Analgesics	Methadone[5][7]
Antihistamines	Promethazine, Isothipendyl[5][7]
Antitubercular Agents	Analogues of lipophilic chalcones[2][5]

Other Industrial Applications

Beyond pharmaceuticals, its reactivity is leveraged in other sectors:

- Agrochemicals: Used in the synthesis of herbicides, insecticides, and plant growth regulators.[10]
- Materials Science: Can act as a monomer in the preparation of specialized polymers.[10]
- Fine Chemicals: Employed in the production of quaternary ammonium salts, which function as surfactants and phase-transfer catalysts.[2]

Analytical Methodologies for Quality Control

As a reactive intermediate, residual levels of 2-Chloro-N,N-dimethylpropan-1-amine hydrochloride in a final API may be considered a potential genotoxic impurity (PGI). Therefore, highly sensitive and specific analytical methods are required for its quantification at trace levels. Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) are the preferred techniques.[11]

Table 5.1: Performance of Analytical Methods (based on analogous compounds)

Parameter	GC-MS Method	LC-MS Method
Limit of Detection (LOD)	~0.94 ppm	< 0.1 ppm
Limit of Quantification (LOQ)	~3.7 ppm	~0.2 ppm
Linearity Range	18.75 - 56.25 ppm	0.2 - 10 ppm
Correlation Coefficient (r^2)	> 0.99	> 0.999

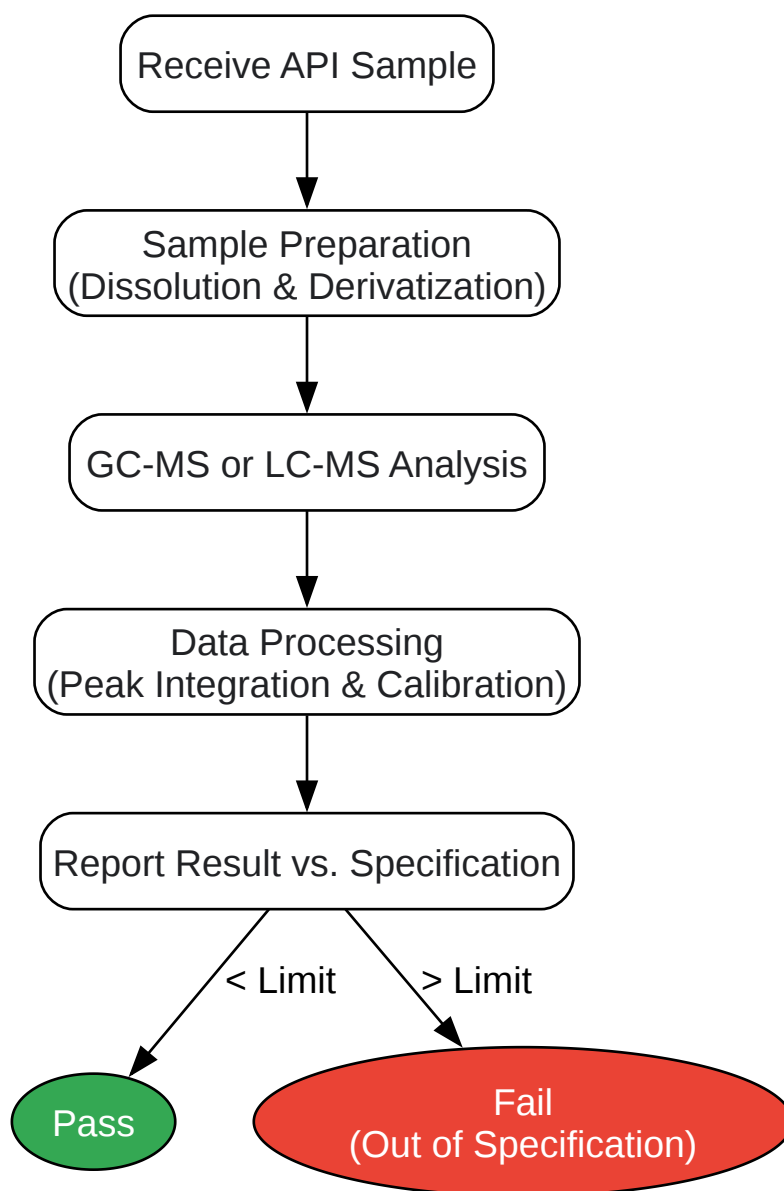
Data adapted from methods developed for structurally similar dialkylaminoethyl chlorides, which are directly applicable.[11]

Protocol 5.1: Trace-Level Quantification by GC-MS

Rationale: This method provides the necessary sensitivity and selectivity to quantify the analyte as a potential impurity in a drug substance matrix. Derivatization is often employed to improve the chromatographic behavior and sensitivity of the analyte.

Step-by-Step Methodology:

- **Standard Preparation:** Prepare a stock solution of 2-Chloro-N,N-dimethylpropan-1-amine hydrochloride in a suitable solvent (e.g., methanol). Perform serial dilutions to create calibration standards at the desired concentration range (e.g., covering 0.5 to 10 ppm).
- **Sample Preparation:** Accurately weigh the drug substance (API) and dissolve it in a suitable solvent. The choice of solvent must ensure the stability of the analyte and compatibility with the subsequent derivatization step.
- **Derivatization:** To the sample and standard solutions, add a derivatizing agent (e.g., a silylating agent) and a catalyst. Heat the mixture to ensure the reaction is complete. This step converts the polar amine into a more volatile and thermally stable derivative suitable for GC analysis.
- **GC-MS Analysis:** Inject the derivatized solutions into a GC-MS system.
 - **GC Column:** Use a low-polarity capillary column (e.g., DB-5ms).
 - **Temperature Program:** Develop a temperature gradient that effectively separates the analyte derivative from matrix components.
 - **MS Detection:** Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode for maximum sensitivity, monitoring characteristic ions of the derivatized analyte.
- **Quantification:** Construct a calibration curve from the standard solutions and calculate the concentration of the analyte in the sample based on its peak area.



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Caption: Analytical workflow for quality control and impurity testing.

Safety, Handling, and Storage

Due to its reactivity and hazard profile, strict safety protocols must be followed when handling 2-Chloro-N,N-dimethylpropan-1-amine hydrochloride.

Table 6.1: GHS Hazard Identification

Pictogram(s)	Hazard Statement
	H302: Harmful if swallowed.[12] H314: Causes severe skin burns and eye damage.[12] H335: May cause respiratory irritation.[12]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this compound in a well-ventilated area, preferably inside a certified chemical fume hood.[13] Ensure that eyewash stations and safety showers are readily accessible.[13]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear tight-sealing chemical safety goggles or a face shield.[13][14]
 - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat or protective suit.[14][15]
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.[14]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[14] Do not eat, drink, or smoke in the work area.[13]

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][14] Keep away from incompatible materials such as strong oxidizing agents.[5] The substance is hygroscopic; protect from moisture and store in a desiccated environment if possible.[5][14] Store in a locked cabinet or area.[13]
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations. Contaminated materials should be handled as hazardous waste.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[14]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[4][14]
- Inhalation: Remove the victim to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[14]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of water or milk. Seek immediate medical attention.[14]

Conclusion

2-Chloro-N,N-dimethylpropan-1-amine hydrochloride is a chemical of significant industrial importance, particularly for the pharmaceutical sector. Its value lies in its predictable reactivity as an alkylating agent, enabling the efficient synthesis of complex molecular targets. A thorough understanding of its properties, synthetic pathways, analytical controls, and stringent safety requirements is essential for its effective and safe utilization in research and development.

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- To cite this document: BenchChem. [2-Chloropropyldimethylamine hydrochloride IUPAC name]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b090650/docs#2-chloropropyldimethylamine-hydrochloride-iupac-name\]](https://www.benchchem.com/product/b090650/docs#2-chloropropyldimethylamine-hydrochloride-iupac-name)

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